

Personal protective equipment for handling 2-aminoethyl Acetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-aminoethyl Acetate

Cat. No.: B1595491

[Get Quote](#)

Essential Safety and Handling Guide for 2-Aminoethyl Acetate

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-aminoethyl acetate** (CAS No. 1854-30-4), also known as O-acetyethanolamine. The information is tailored for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Chemical and Physical Properties

A summary of the key quantitative data for **2-aminoethyl acetate** is presented below for easy reference.

Property	Value
CAS Number	1854-30-4
Molecular Formula	C ₄ H ₉ NO ₂ [1]
Molecular Weight	103.12 g/mol [2]
Melting Point	131 °C[1]
Boiling Point	160-161 °C (at 4 Torr)[1]
Density	1.013 ± 0.06 g/cm ³ (Predicted)[1]

Personal Protective Equipment (PPE) and Safe Handling

While a specific Safety Data Sheet (SDS) for **2-aminoethyl acetate** is not readily available, the known hazards of its isomer, N-acetylethanolamine, include skin irritation, serious eye irritation, and potential respiratory irritation.[2] Therefore, a cautious approach is mandated, adhering to the following PPE and handling protocols.

Engineering Controls

- Ventilation: Always handle **2-aminoethyl acetate** in a well-ventilated area.[3][4] Use of a chemical fume hood is strongly recommended to minimize inhalation of vapors.
- Safety Stations: Ensure that emergency eyewash stations and safety showers are readily accessible in the immediate vicinity of any potential exposure.[5]

Personal Protective Equipment (PPE)

- Eye and Face Protection: Chemical splash goggles are mandatory.[2] For operations with a higher risk of splashing, a face shield should be worn in addition to goggles.
- Skin Protection:
 - Gloves: Wear chemically resistant gloves, such as nitrile or neoprene rubber.[6] Inspect gloves for any signs of degradation or puncture before each use.
 - Lab Coat: A standard laboratory coat should be worn at all times and kept fully buttoned.
 - Footwear: Closed-toe and closed-heel shoes are required.
- Respiratory Protection: If working outside of a fume hood or if there is a risk of generating aerosols, a NIOSH-approved respirator with an organic vapor cartridge is recommended.[7]

Experimental Protocols: Step-by-Step Guidance

General Handling and Storage

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Clear the workspace of any unnecessary items.
- Dispensing: When transferring the chemical, do so carefully to avoid splashing. If possible, use a closed system for transfers.
- Storage: Store **2-aminoethyl acetate** in a tightly closed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents and acids.
[6]
- Hygiene: After handling, wash hands thoroughly with soap and water.[5] Do not eat, drink, or smoke in the laboratory.

First Aid Procedures

In the event of exposure, follow these immediate first aid measures:

- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[5] Seek immediate medical attention.
- Skin Contact: Remove any contaminated clothing. Promptly wash the affected skin area with plenty of soap and water. If skin irritation persists, seek medical attention.
- Inhalation: Move the exposed individual to fresh air at once. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

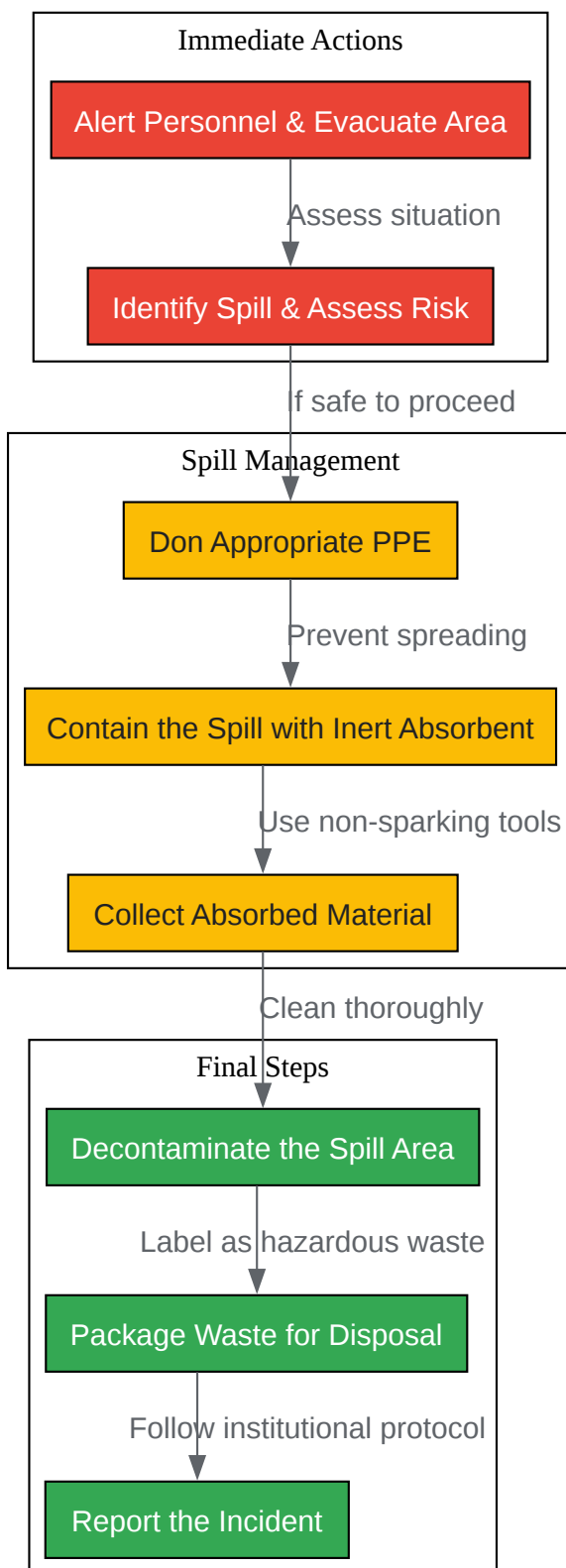
Disposal Plan

All waste containing **2-aminoethyl acetate** should be considered hazardous.

- Collection: Collect waste in a designated, properly labeled, and sealed container.
- Disposal: Dispose of the chemical waste in accordance with all local, state, and federal regulations. Do not pour down the drain.[4]

Emergency Spill Response

The following workflow outlines the procedure for managing a spill of **2-aminoethyl acetate**.



[Click to download full resolution via product page](#)

Caption: Workflow for handling a chemical spill of **2-aminoethyl acetate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-aminoethyl Acetate | lookchem [lookchem.com]
- 2. N-Acetyethanolamine, 96% | Fisher Scientific [fishersci.ca]
- 3. spectrumchemical.com [spectrumchemical.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. fishersci.com [fishersci.com]
- 6. fishersci.ca [fishersci.ca]
- 7. 2-aminoethyl Acetate | 1854-30-4 | Benchchem [benchchem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 2-aminoethyl Acetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1595491#personal-protective-equipment-for-handling-2-aminoethyl-acetate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com